

# What is the chemical formula for lead antimonate?

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## Compound of Interest

Compound Name: *Lead antimonate*

Cat. No.: *B087972*

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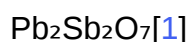
## An In-depth Technical Guide to Lead Antimonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **lead antimonate**, a synthetic inorganic compound known historically as Naples yellow. This document details its chemical identity, physical and chemical properties, a detailed synthesis protocol, and its primary applications. While the audience includes drug development professionals for contextual awareness of metal-based compounds, it is important to note that **lead antimonate** is not used in therapeutic applications due to its toxicity.

## Chemical Formula and Identification

The primary chemical formula for **lead antimonate** is:



This compound is a lead pyroantimonate. Variations in the synthesis process can lead to other stoichiometries and the incorporation of other elements, resulting in related compounds such as  $\text{Pb}_3(\text{SbO}_4)_2$  and lead-tin antimonate yellow.<sup>[2][3]</sup> It belongs to the cubic pyrochlore class of oxides with the general formula  $\text{A}_2\text{B}_2\text{O}_7$ .<sup>[4]</sup>

## Physicochemical and Crystallographic Properties

**Lead antimonate** is a brilliant yellow to orange-yellow powder, the exact hue of which is dependent on the manufacturing process and temperature.<sup>[1]</sup> It is a synthetic pigment that has been in use for centuries in various applications due to its color and opacity.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Lead Antimonate** (Pb<sub>2</sub>Sb<sub>2</sub>O<sub>7</sub>)

Property	Value	Source(s)
Appearance	Yellow to orange-yellow powder	<sup>[1]</sup>
Solubility	Insoluble in water and dilute acids	<sup>[1]</sup>
Chemical Stability	Lightfast and chemically stable. Can darken in the presence of sulfur or iron compounds.	<sup>[1]</sup>
Refractive Index	n = 2.01 - 2.28	<sup>[5]</sup>

Table 2: Crystallographic Data for **Lead Antimonate** (Pb<sub>2</sub>Sb<sub>2</sub>O<sub>7</sub>)

Parameter	Value	Source(s)
Crystal System	Cubic	<sup>[2]</sup> <sup>[4]</sup>
Structure Type	Pyrochlore	<sup>[2]</sup> <sup>[4]</sup>
Analogue Mineral	Bindheimite	<sup>[1]</sup> <sup>[5]</sup>

Table 3: Raman Spectroscopy Data for **Lead Antimonate** (Pb<sub>2</sub>Sb<sub>2</sub>O<sub>7</sub>)

Characteristic Raman Bands (cm <sup>-1</sup> )	Source(s)
67.5-71, (128), 137-141, 287-298, 320-329, 446-459, 506-510	

Note: The exact positions of Raman peaks can vary depending on the specific synthesis method and the presence of dopants.

## Experimental Protocol: Solid-State Synthesis of Lead Antimonate ( $\text{Pb}_2\text{Sb}_2\text{O}_7$ )

This protocol describes a common method for synthesizing **lead antimonate** powder via a high-temperature solid-state reaction.

### 3.1. Materials and Reagents:

- Lead(II) oxide ( $\text{PbO}$ ) or Lead(II,IV) oxide ( $\text{Pb}_3\text{O}_4$ )
- Antimony(III) oxide ( $\text{Sb}_2\text{O}_3$ )
- Alumina crucible
- High-temperature furnace
- Mortar and pestle

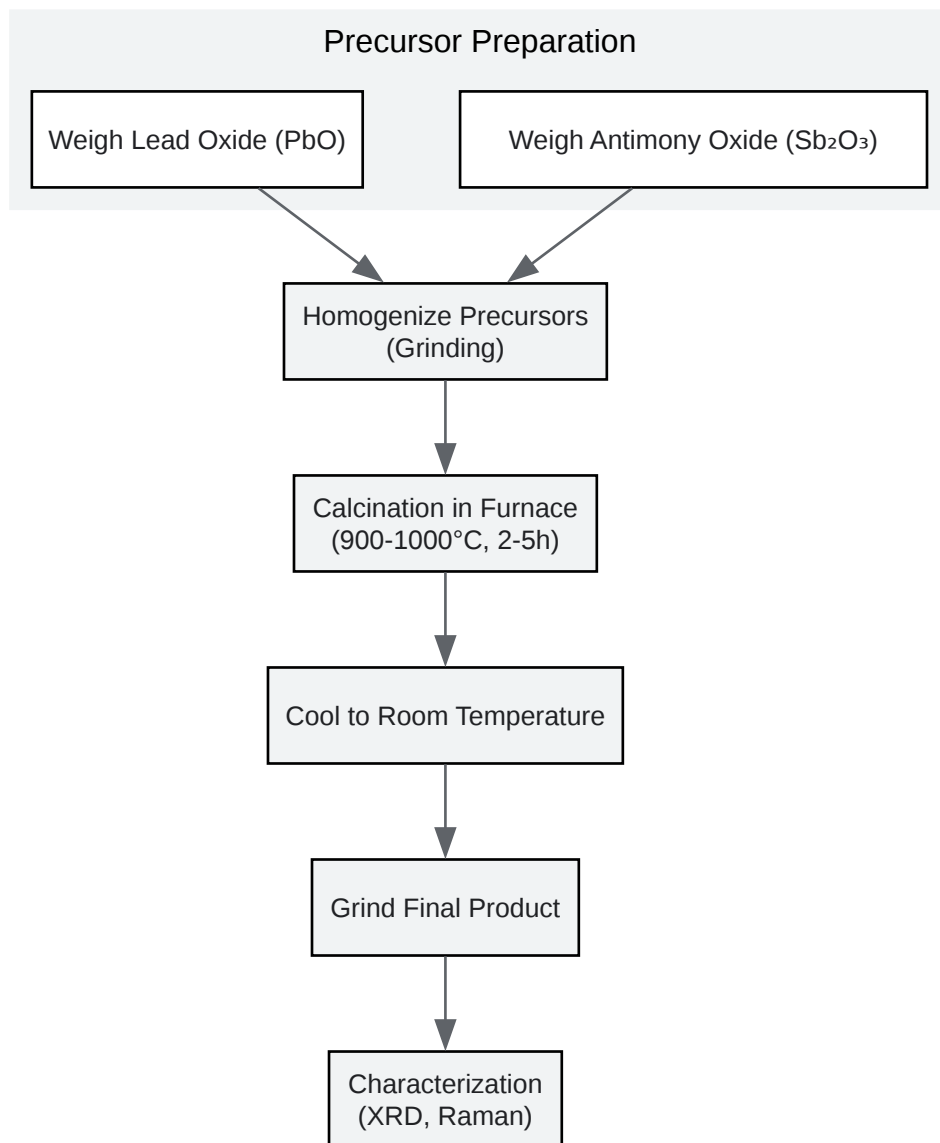
### 3.2. Procedure:

- **Precursor Preparation:** Accurately weigh the lead oxide and antimony oxide precursors in a 2:1 molar ratio of Pb to Sb to achieve the stoichiometry of  $\text{Pb}_2\text{Sb}_2\text{O}_7$ .
- **Mixing:** Thoroughly grind the precursors together in a mortar and pestle to ensure a homogenous mixture.
- **Calcination:** Transfer the mixed powder into an alumina crucible. Place the crucible in a high-temperature furnace.
- **Heating Profile:**
  - Ramp up the temperature to 900-1000°C. The exact temperature can be varied to influence the final color of the pigment.[3]

- Hold the temperature for a period of 2 to 5 hours to allow the solid-state reaction to complete.
- Cooling and Pulverization: Allow the furnace to cool down to room temperature. The resulting product will be a solid mass. Carefully remove the product from the crucible and grind it into a fine powder using a mortar and pestle.
- Characterization: The synthesized **lead antimonate** powder can be characterized using techniques such as X-ray diffraction (XRD) to confirm the crystal structure and Raman spectroscopy for vibrational analysis.

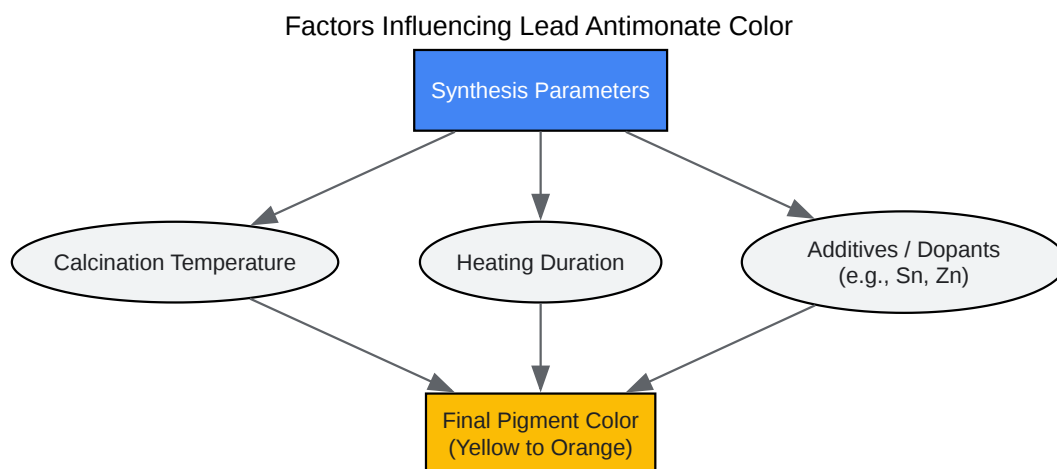
## Visualizations

## Experimental Workflow for Lead Antimonate Synthesis



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Caption: Synthesis workflow for **lead antimonate**.



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Caption: Factors influencing the final pigment color.

## Applications and Relevance to Drug Development

### 5.1. Primary Applications

The predominant application of **lead antimonate** is as a pigment and opacifier.[2] It has been historically used in:

- Glass and Ceramics: To impart a yellow color and opacity.[2]
- Paints and Glazes: As the pigment known as Naples yellow.[1]

### 5.2. Status in Drug Development

**Lead antimonate** is not used in any pharmaceutical or drug development applications. The high toxicity associated with both lead and antimony precludes its use in medicine.[6][7] Exposure to antimony compounds can lead to a range of adverse health effects, and lead is a well-documented neurotoxin.[6][7]

For the benefit of drug development professionals, it is pertinent to distinguish **lead antimonate** from other antimony-containing compounds that have been and are used medicinally. For instance:

- Meglumine antimoniate and Sodium stibogluconate are pentavalent antimony compounds used in the treatment of leishmaniasis.[8]
- Historically, tartar emetic (antimony potassium tartrate) was used for various ailments but was abandoned due to its high toxicity.[9]

The study of such organometallic compounds provides insights into the therapeutic potential and toxicological challenges of using metal-based agents in medicine.[10][11] However, research in this area is focused on compounds with a better therapeutic index than **lead antimonate**.

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